

An In-depth Technical Guide to the Structure of Desethylatrazine-d7

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This technical guide provides a comprehensive overview of the chemical structure and properties of **Desethylatrazine-d7**, a deuterated isotopologue of the atrazine metabolite, desethylatrazine. This document is intended for researchers, scientists, and drug development professionals who require detailed structural information and analytical methodologies.

Chemical Identity and Properties

Desethylatrazine-d7 is the deuterated form of desethylatrazine, a primary metabolite of the herbicide atrazine. The deuterium labeling is on the isopropyl group.

Table 1: Chemical Identifiers of **Desethylatrazine-d7** and Desethylatrazine

Identifier	Desethylatrazine-d7	Desethylatrazine
CAS Number	1216649-31-8	6190-65-4
Synonyms	Atrazine desethyl D7, 2-Amino- 4-(isopropyl-d7-amino)-6- chloro-triazine, 6-chloro-N2- (propan-2-yl-d7)-1,3,5-triazine- 2,4-diamine	Atrazine desethyl, 2-Amino-4- chloro-6-(isopropylamino)-s- triazine, DEA

Table 2: Physicochemical Properties of **Desethylatrazine-d7** and Desethylatrazine



Property	Desethylatrazine-d7	Desethylatrazine
Chemical Formula	C ₆ H ₃ D ₇ ClN ₅	C ₆ H ₁₀ CIN ₅
Molecular Weight	194.67 g/mol	187.63 g/mol
Physical State	Solid	Colorless solid
Melting Point	Not available	132 - 134 °C
Water Solubility	Not available	3200 mg/L at 22 °C
logP	Not available	1.51

Structural Elucidation

The core structure of **Desethylatrazine-d7** consists of a triazine ring substituted with a chlorine atom, an amino group, and a deuterated isopropylamino group.

Caption: Chemical structure of **Desethylatrazine-d7**.

Experimental Protocols for Analysis

While specific experimental data for **Desethylatrazine-d7**, such as NMR or mass spectra, are not readily available in the public domain, analytical methods for its unlabeled counterpart, Desethylatrazine, are well-established and can be adapted.

Gas Chromatography-Mass Spectrometry (GC-MS)

A common method for the analysis of desethylatrazine in environmental samples involves gas chromatography coupled with mass spectrometry (GC-MS).

Sample Preparation (Water Samples):

- Adjust the pH of the water sample to 10 with a suitable buffer.
- Perform liquid-liquid extraction with ethyl acetate.
- Concentrate the organic phase under a gentle stream of nitrogen.



• Reconstitute the residue in a suitable solvent for GC-MS analysis.

GC-MS Parameters (Example):

- Column: 30 m x 0.25 mm ID, 0.25 μm film thickness, 5% phenyl-methylpolysiloxane capillary column.
- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 60 °C, hold for 1 min, ramp to 250 °C at 10 °C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MSD Interface Temperature: 280 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and specificity for the detection of desethylatrazine and its deuterated analog.

Sample Preparation (Solid Phase Extraction - SPE):

- Condition a C18 SPE cartridge with methanol followed by deionized water.
- Load the aqueous sample onto the cartridge.
- Wash the cartridge with deionized water to remove interferences.
- Elute the analyte with an appropriate organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluent to dryness and reconstitute in the mobile phase for LC-MS/MS analysis.

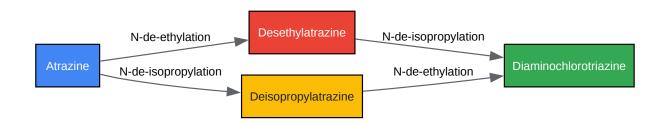


LC-MS/MS Parameters (Example):

- Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 3.5 μm particle size).
- Mobile Phase: Gradient elution with a mixture of water (containing 0.1% formic acid) and acetonitrile (containing 0.1% formic acid).
- Flow Rate: 0.3 mL/min.
- Ion Source: Electrospray Ionization (ESI) in positive ion mode.
- MS/MS Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions.

Metabolic Pathway of Atrazine

Desethylatrazine is a significant metabolite of atrazine, a widely used herbicide. The primary metabolic transformation involves the N-dealkylation of the ethyl group from the atrazine molecule. This process is primarily mediated by cytochrome P450 enzymes in various organisms.



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Caption: Metabolic pathway of Atrazine.

This guide provides a foundational understanding of the structure and analysis of **Desethylatrazine-d7**. For further in-depth research, it is recommended to consult certificates of analysis from commercial suppliers for specific batch data and to adapt the provided analytical protocols to the specific instrumentation and matrices being investigated.



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